

Application Notes and Protocols for JTV-519 in In Vitro Cell Culture

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Compound of Interest

Compound Name: Jtv-519

Cat. No.: B1673209

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These application notes provide detailed protocols for the preparation and use of **JTV-519** (also known as K201), a benzothiazepine derivative, for in vitro cell culture experiments. **JTV-519** is a modulator of intracellular calcium channels, primarily acting as a stabilizer of the ryanodine receptor 2 (RyR2) and a blocker of the sarcoplasmic/endoplasmic reticulum Ca^{2+} -ATPase (SERCA).

Solubility and Preparation

Proper dissolution and preparation of **JTV-519** are critical for obtaining reliable and reproducible results in cell culture assays. The following data summarizes the known solubility of **JTV-519** and provides a detailed protocol for its preparation.

Solubility Data

JTV-519 is sparingly soluble in aqueous solutions and requires an organic solvent for initial dissolution. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing **JTV-519** stock solutions.

Solvent	Form	Maximum Concentration	Reference
DMSO	Fumarate salt	100 mM (54.07 mg/mL)	
DMSO	Hydrochloride salt	10 mM	
DMSO	Fumarate salt	54.07 mg/ml	[1]

Note: There is currently no readily available data on the solubility of **JTV-519** in ethanol. It is recommended to use DMSO for the preparation of stock solutions.

Experimental Protocol: Preparation of JTV-519 Stock and Working Solutions

This protocol outlines the steps for preparing a 10 mM stock solution of **JTV-519** in DMSO and subsequent dilution to a final working concentration for cell culture experiments.

Materials:

- **JTV-519** (fumarate or hydrochloride salt)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile, pre-warmed cell culture medium
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Stock Solution Preparation (10 mM):
 - Equilibrate the **JTV-519** vial to room temperature before opening.

- Weigh the required amount of **JTV-519** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For **JTV-519** fumarate (M.Wt: 540.67), this would be 5.41 mg in 1 mL of DMSO.
- Vortex the solution thoroughly until the compound is completely dissolved. A brief sonication in a water bath may aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage of Stock Solution:
 - Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)
- Working Solution Preparation:
 - Thaw a single aliquot of the 10 mM **JTV-519** stock solution at room temperature.
 - Perform a serial dilution of the stock solution in pre-warmed, sterile cell culture medium to achieve the desired final working concentration.
 - Important: To avoid precipitation and ensure proper mixing, add the **JTV-519** stock solution to the cell culture medium and mix immediately by gentle pipetting or swirling. Do not add the medium to the concentrated stock.
 - The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1%, to minimize solvent-induced cytotoxicity.

Typical Working Concentrations:

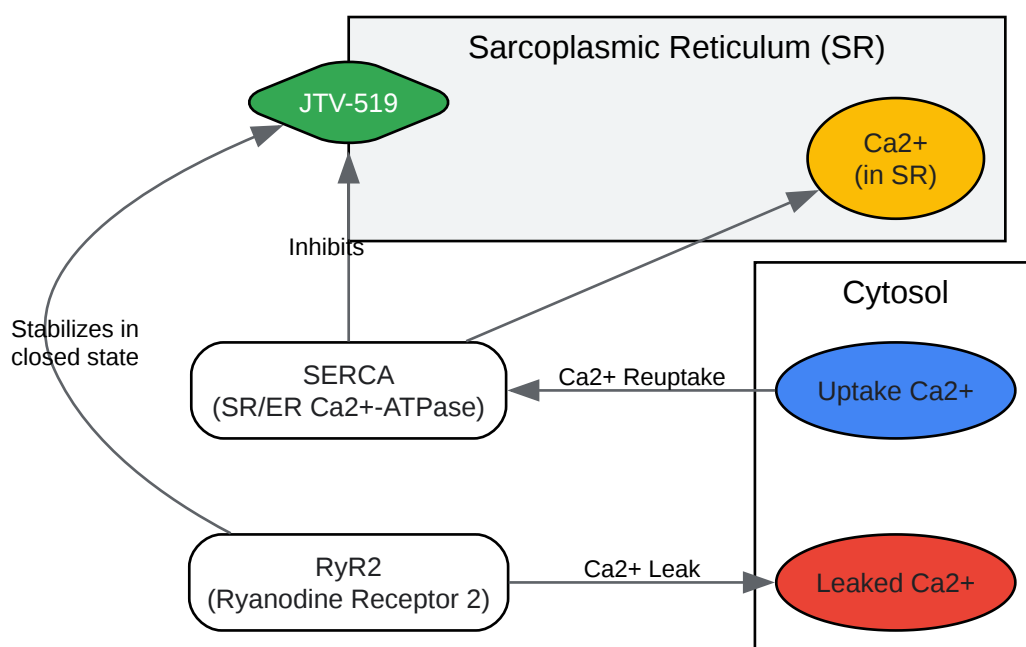
The optimal working concentration of **JTV-519** can vary depending on the cell type and the specific experimental endpoint. Based on published literature, typical working concentrations for in vitro cell culture experiments range from 0.3 μM to 10 μM .[\[3\]](#)[\[4\]](#) It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

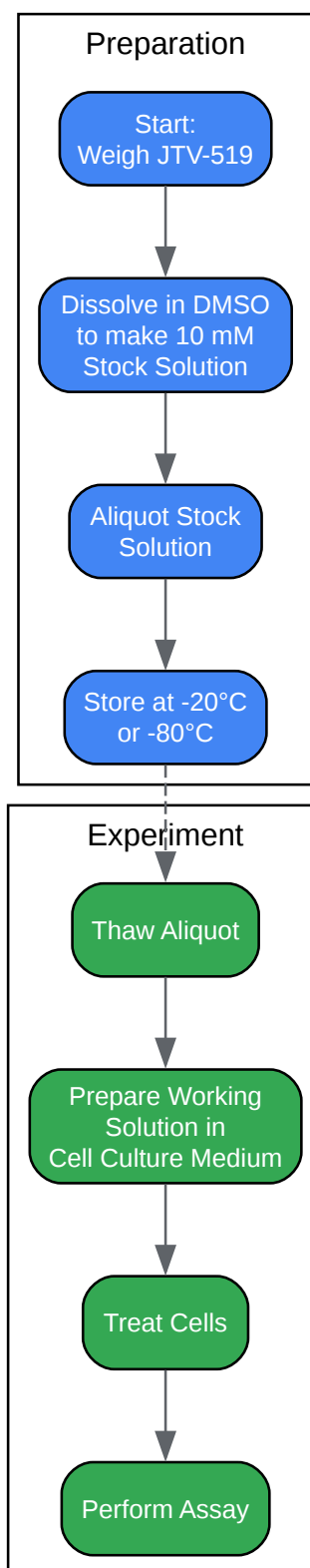
Mechanism of Action and Signaling Pathway

JTV-519 primarily targets intracellular calcium handling proteins within the sarcoplasmic reticulum (SR) of muscle cells and the endoplasmic reticulum (ER) of other cell types.[4][5] Its main mechanisms of action are:

- **Ryanodine Receptor 2 (RyR2) Stabilization:** **JTV-519** binds to the RyR2 channel, stabilizing it in its closed state.[4] This action prevents the leakage of calcium (Ca^{2+}) from the SR/ER during the diastolic phase in cardiomyocytes, which is a key factor in certain cardiac arrhythmias and heart failure.[4]
- **SERCA Inhibition:** **JTV-519** also acts as a Ca^{2+} -dependent blocker of the sarcoplasmic/endoplasmic reticulum Ca^{2+} -ATPase (SERCA).[5] This inhibition can affect the reuptake of Ca^{2+} into the SR/ER, thereby influencing intracellular calcium homeostasis.

The following diagram illustrates the primary signaling pathway affected by **JTV-519**.





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